

Application Notes and Protocols for TEAD Palmitoylation Assay Using DC-TEADin04

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Compound of Interest

Compound Name: DC-TEADin04

Cat. No.: B12382136

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These application notes provide a detailed protocol for assessing the palmitoylation of TEA Domain (TEAD) transcription factors in a cellular context, and for evaluating the inhibitory potential of compounds such as **DC-TEADin04**.

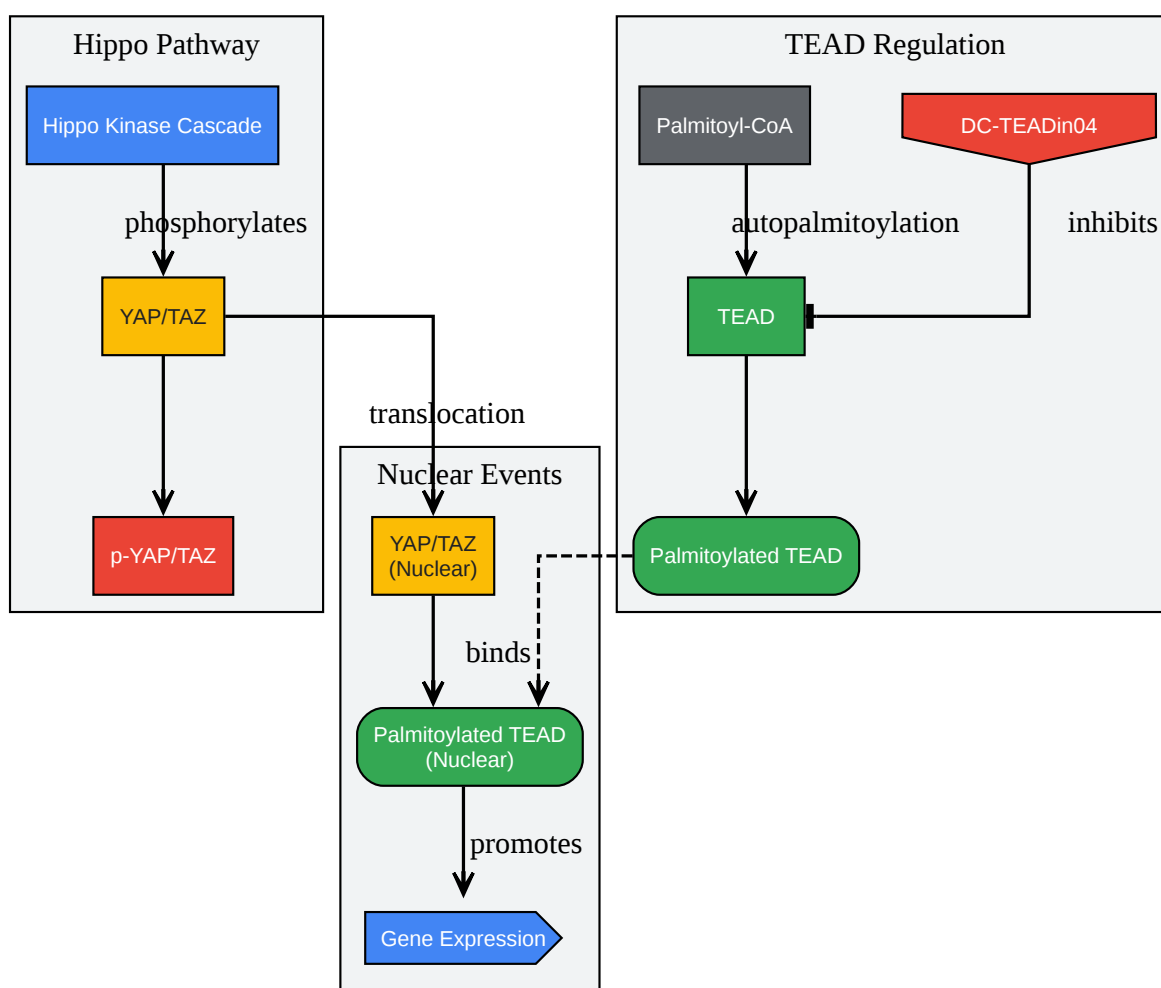
Introduction

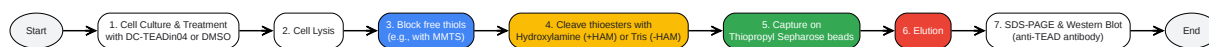
TEAD transcription factors (TEAD1-4) are central regulators of the Hippo signaling pathway, which plays a critical role in organ size control, cell proliferation, and tumorigenesis.^{[1][2][3]} The activity of TEADs is dependent on their interaction with the transcriptional co-activators YAP and TAZ. A key post-translational modification regulating TEAD function is S-palmitoylation, a reversible lipid modification where a 16-carbon palmitate is attached to a conserved cysteine residue.^{[1][2]} This autopalmitoylation is essential for TEAD stability and its interaction with YAP/TAZ. Consequently, the inhibition of TEAD palmitoylation presents a promising therapeutic strategy for cancers with dysregulated Hippo signaling.

DC-TEADin04 is a compound identified as a weak inhibitor of TEAD4 palmitoylation. This document outlines two primary methods to assay TEAD palmitoylation and assess the efficacy of inhibitors like **DC-TEADin04**: a Click Chemistry-based method and an Acyl-Resin Assisted Capture (Acyl-RAC) assay.

Signaling Pathway

The Hippo signaling pathway core kinase cassette phosphorylates and inactivates the transcriptional co-activators YAP and TAZ. When the pathway is inactive, unphosphorylated YAP/TAZ translocate to the nucleus and bind to TEAD transcription factors, promoting the expression of genes involved in cell growth and proliferation. Palmitoylation of TEAD is crucial for this interaction.





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